

An In-depth Technical Guide to Nickel(II) Chlorate

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Compound of Interest		
Compound Name:	Nickel chlorate	
Cat. No.:	B1220523	Get Quote

CAS Number: 67952-43-6[1]

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of nickel(II) chlorate, a compound of interest for its oxidative properties and as a source of nickel(II) ions in various chemical syntheses. This document collates available data on its chemical and physical properties, outlines a detailed experimental protocol for its synthesis, and discusses essential safety and handling procedures.

Chemical and Physical Properties

Nickel(II) chlorate, with the chemical formula Ni(ClO₃)₂, is an inorganic salt that typically exists as a greenish-yellow crystalline solid.[1] It is known for its strong oxidizing properties. The anhydrous form has a molecular weight of 225.59 g/mol .[1] In its hydrated forms, most commonly as hexahydrate (Ni(ClO₃)₂·6H₂O), it is soluble in water.

Quantitative Data Summary

A summary of the available quantitative data for nickel(II) chlorate and related compounds is presented below. Data for nickel chloride and nickel perchlorate are included for comparative purposes where direct data for **nickel chlorate** is unavailable.



Property	Value	Compound
Molecular Weight	225.59 g/mol	Nickel(II) Chlorate (anhydrous)
Appearance	Greenish-yellow crystalline solid	Nickel(II) Chlorate
Solubility in Water	52.66 g/100g solution at 8°C (as hexahydrate)	Nickel(II) Chlorate
56.74 g/100g solution at 10°C (as hexahydrate)	Nickel(II) Chlorate	
64.47 g/100g solution at 40°C (as tetrahydrate)	Nickel(II) Chlorate	_
67.60 g/100g solution at 48.5°C (as tetrahydrate)	Nickel(II) Chlorate	_
68.78 g/100g solution at 55°C (as tetrahydrate)	Nickel(II) Chlorate	_
69.05 g/100g solution at 65°C (as tetrahydrate)	Nickel(II) Chlorate	_
75.50 g/100g solution at 79.5°C (as tetrahydrate)	Nickel(II) Chlorate	_
Crystal System	Cubic (hexahydrate)	Nickel(II) Chlorate
Space Group	Pa3 (hexahydrate)	Nickel(II) Chlorate
Ni-O Bond Distance	2.054 (1) Å (hexahydrate)	Nickel(II) Chlorate
CI-O Bond Length	1.487 (1) Å (hexahydrate)	Nickel(II) Chlorate
O-CI-O Bond Angle	106.45 (6) ° (hexahydrate)	Nickel(II) Chlorate
Acute Oral Toxicity (LD50, rat)	175-535 mg/kg bw (data for Nickel(II) Chloride)	Nickel(II) Chloride[2][3]

Experimental Protocols



Synthesis of Nickel(II) Chlorate Hexahydrate via Metathesis

The most common laboratory synthesis of nickel(II) chlorate is through a metathesis or double displacement reaction.[4] This protocol details the synthesis from nickel(II) sulfate and barium chlorate.

Materials:

- Nickel(II) sulfate hexahydrate (NiSO₄·6H₂O)
- Barium chlorate monohydrate (Ba(ClO₃)₂·H₂O)
- · Deionized water
- Beakers
- Stirring rod
- Filtration apparatus (e.g., Büchner funnel and flask)
- · Filter paper
- · Crystallizing dish
- Heating plate (optional)

Procedure:

- Preparation of Reactant Solutions:
 - Prepare a saturated aqueous solution of nickel(II) sulfate hexahydrate.
 - Prepare a separate saturated aqueous solution of barium chlorate monohydrate.
- Reaction:



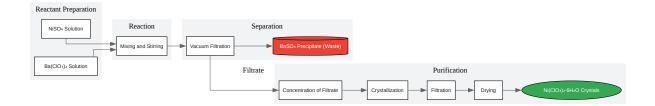
- Slowly add the barium chlorate solution to the nickel(II) sulfate solution with constant stirring.
- A white precipitate of barium sulfate (BaSO₄) will form immediately. The reaction is:
 NiSO₄(aq) + Ba(ClO₃)₂(aq) → Ni(ClO₃)₂(aq) + BaSO₄(s)
- Separation of Barium Sulfate:
 - Allow the reaction mixture to stir for 30-60 minutes to ensure complete precipitation.
 - Separate the barium sulfate precipitate from the solution by vacuum filtration. The filtrate contains the desired nickel(II) chlorate.
- Crystallization of Nickel(II) Chlorate Hexahydrate:
 - Transfer the filtrate to a crystallizing dish.
 - Gently heat the solution to concentrate it, being careful not to boil it, as this can promote decomposition of the chlorate.
 - Allow the concentrated solution to cool slowly to room temperature, followed by further cooling in an ice bath to induce crystallization.
 - Collect the resulting green crystals of nickel(II) chlorate hexahydrate by filtration.

Drying:

- Wash the crystals with a small amount of ice-cold deionized water to remove any remaining soluble impurities.
- Dry the crystals in a desiccator over a suitable drying agent. Do not heat to dry, as this may cause decomposition.

Mandatory Visualizations Synthesis Workflow

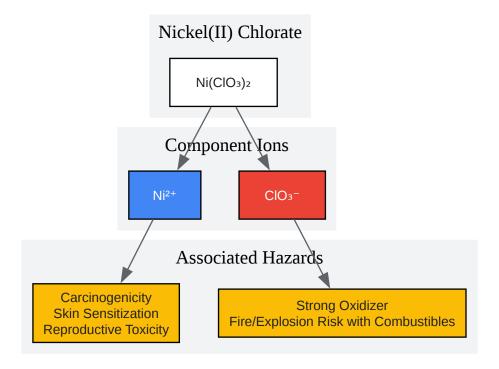




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Caption: Workflow for the synthesis of Nickel(II) Chlorate Hexahydrate.

Logical Relationship of Hazards



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Caption: Relationship between Nickel(II) Chlorate components and their hazards.

Safety and Handling

Nickel(II) chlorate presents a dual hazard profile stemming from the toxicity of the nickel(II) ion and the strong oxidizing nature of the chlorate anion.

Nickel(II) Ion Hazards:

- Carcinogenicity: Nickel compounds are classified as human carcinogens upon inhalation.[3]
 [5]
- Toxicity: Nickel(II) salts are toxic if swallowed or inhaled.[2][3]
- Sensitization: May cause allergic skin reactions and, upon inhalation, may lead to allergy or asthma-like symptoms.
- Reproductive Toxicity: Suspected of damaging fertility or the unborn child.

Chlorate Anion Hazards:

- Strong Oxidizer: Nickel(II) chlorate is a strong oxidizing agent. It can cause fire or explosion when in contact with combustible materials, especially if they are finely divided.[6][7][8]
- Reactivity: Mixtures with organic materials, powdered metals, sulfur, or ammonium salts can be readily ignited by friction or heat and may be explosive.[6][8] Contact with strong acids can liberate explosive chlorine dioxide gas.[8]

Handling and Storage:

- Always handle nickel(II) chlorate in a well-ventilated area, preferably within a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.[9][10]
- Avoid creating dust.



- Store in a cool, dry, well-ventilated area away from combustible materials, organic compounds, reducing agents, and strong acids.[9][11]
- Do not store on wooden shelves.[1]
- Keep containers tightly closed.

In Case of Spills:

- Do not use combustible materials like paper towels to clean up spills.
- Carefully collect the spilled material using non-sparking tools and place it in a designated, labeled container for hazardous waste disposal.

This guide is intended for informational purposes for qualified individuals. Always consult the specific Safety Data Sheet (SDS) for nickel(II) chlorate before use and adhere to all institutional and regulatory safety protocols.

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